

# Technical Guide: Thermal Profiling of 2-Bromo-4-fluoro-3-methylpyridine

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## Compound of Interest

Compound Name: 2-Bromo-4-fluoro-3-methylpyridine

Cat. No.: B8266833

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## Executive Summary

This technical guide provides an in-depth analysis of the thermal properties—specifically boiling point (BP) and melting point (MP)—of **2-Bromo-4-fluoro-3-methylpyridine**. As a critical halogenated pyridine intermediate, this compound is frequently employed in the synthesis of p38 MAP kinase inhibitors and other pharmaceutical agents.

Due to the specific substitution pattern (bromine at C2, fluorine at C4, methyl at C3), experimental data in public literature is often sparse or conflated with isomeric forms. This guide synthesizes available predicted data with rigorous experimental protocols for internal validation, ensuring researchers can accurately characterize and purify this intermediate.

Key Physicochemical Baseline (Predicted):

- Boiling Point:  $213.8 \pm 35.0$  °C (at 760 mmHg)[1]
- Melting Point: Low-melting solid (Predicted range: 35–60 °C)
- Density:  $1.68 \pm 0.1$  g/cm<sup>3</sup>

- CAS Registry: 1227599-65-6 (Primary identifier for this specific isomer)[1][2]

## Chemical Identity & Structural Context[3][6][7][8][9]

The thermal behavior of **2-Bromo-4-fluoro-3-methylpyridine** is dictated by its halogenated core. The presence of the electron-withdrawing fluorine and bromine atoms increases the molecular weight and polarizability compared to the parent picoline, elevating the boiling point. However, the ortho-methyl group (C3) introduces steric strain relative to the C2-bromine and C4-fluorine, which can disrupt crystal packing, often resulting in a lower melting point compared to its non-methylated analogs.

### Structural Parameters

Property	Value	Notes
IUPAC Name	2-Bromo-4-fluoro-3-methylpyridine	
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFN	
Molecular Weight	190.01 g/mol	
CAS Number	1227599-65-6	Note: CAS 1227599-73-0 is occasionally cited but often refers to related salts or isomers; verification via NMR is recommended.
Physical State	Solid / Low-melting Solid	Likely forms a crystalline solid at <20°C.

## Thermal Properties Analysis

### Boiling Point (BP)

The atmospheric boiling point is theoretically calculated at 213.8 °C. However, subjecting this compound to temperatures above 180°C at atmospheric pressure poses a significant risk of thermal decomposition (de-bromination or polymerization).

Operational Recommendation: Distillation should never be performed at 760 mmHg. Reduced pressure distillation is required. Using the Clausius-Clapeyron relation, the estimated boiling points at reduced pressures are:

- 10 mmHg: ~85–90 °C
- 1 mmHg: ~55–60 °C

## Melting Point (MP)

While specific experimental MP data is proprietary to certain manufacturers, structural analogs suggest a melting range between 35 °C and 60 °C.

- Analogue Comparison: 2-Bromo-4-fluoropyridine (lacking the methyl group) is a solid with an MP of ~34–41 °C. The addition of the C3-methyl group may raise the MP slightly due to increased molecular weight, or lower it due to symmetry disruption.
- Purity Indicator: A sharp melting range (<2 °C width) is the primary indicator of isomeric purity. A depressed or broad range (e.g., 30–45 °C) indicates the presence of the regioisomer 2-bromo-3-fluoro-4-methylpyridine.

## Experimental Determination Protocols

As a Senior Application Scientist, I recommend the following self-validating workflows to determine the exact thermal values for your specific lot.

### Differential Scanning Calorimetry (DSC)

DSC is superior to capillary methods for low-melting solids as it quantifies the heat of fusion and detects polymorphic transitions.

Protocol:

- Sample Prep: Hermetically seal 2–5 mg of the compound in an aluminum pan.
- Ramp Rate: Heat at 5 °C/min from 0 °C to 250 °C under nitrogen purge (50 mL/min).
- Data Analysis:

- Endotherm 1 (Sharp): Corresponds to (Melting Point).
- Exotherm (Broad): Corresponds to (Decomposition Onset).
- Endotherm 2 (Broad): Corresponds to (Boiling Point) if using a pinhole lid.

## Thermogravimetric Analysis (TGA)

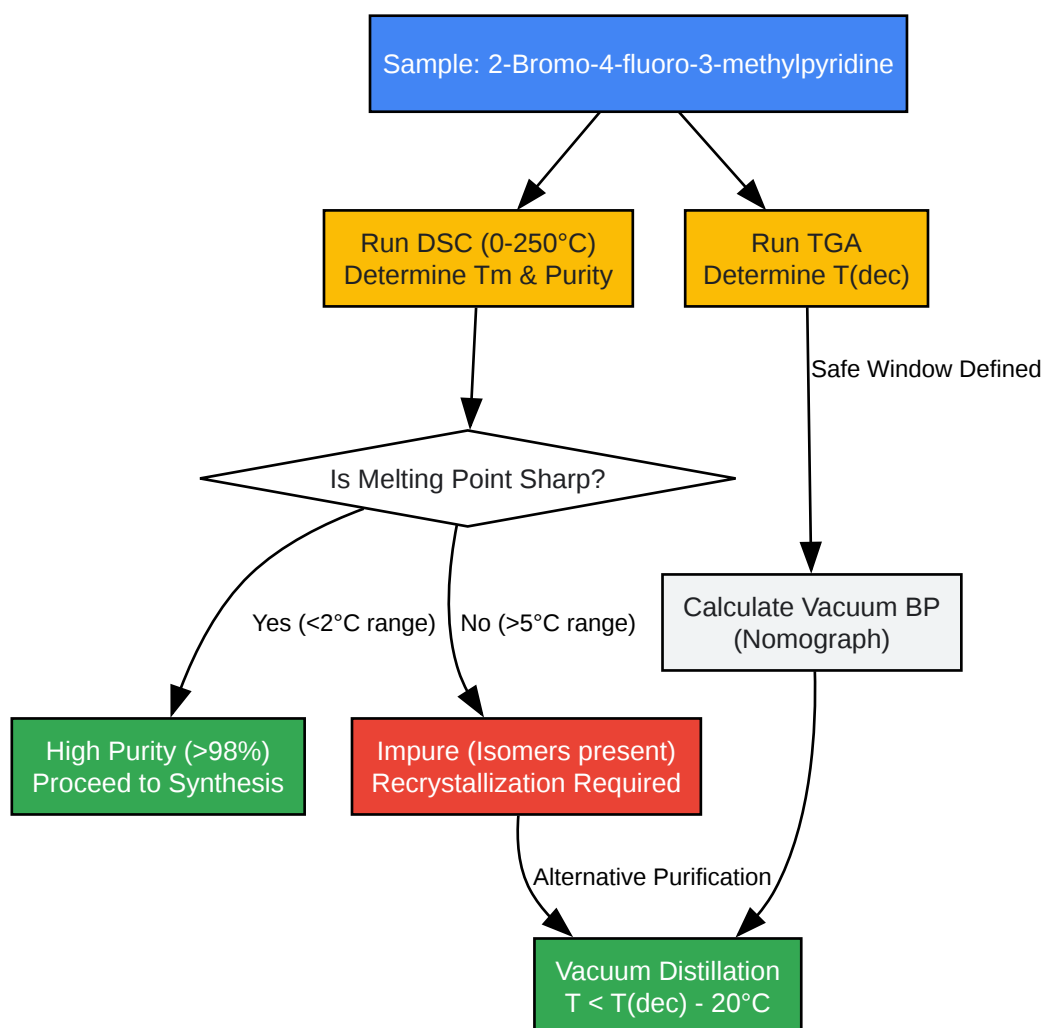
Use TGA to define the "Safe Process Window" for distillation.

Protocol:

- Ramp: Heat 10 mg at 10 °C/min from ambient to 300 °C.
- Threshold: Identify the temperature at which 5% mass loss occurs ( ).
- Rule: Ensure your distillation pot temperature never exceeds .

## Visualization: Thermal Analysis Workflow

The following diagram outlines the decision logic for characterizing the thermal properties and purifying the compound based on the results.



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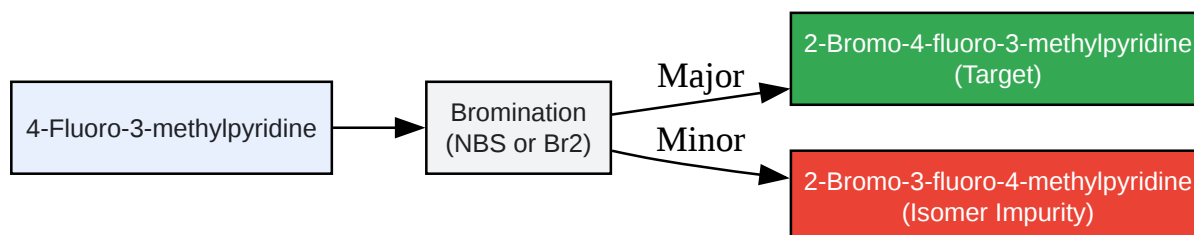
Caption: Workflow for thermal characterization and purification decision-making based on DSC/TGA data.

## Synthesis & Impurity Impact

The synthesis of **2-Bromo-4-fluoro-3-methylpyridine** typically involves the bromination of 4-fluoro-3-methylpyridine. This electrophilic substitution is directing-group dependent.

- Primary Impurity: 2-Bromo-3-fluoro-4-methylpyridine (Regioisomer).
- Impact: Even 2% of this isomer can depress the melting point by 5–10 °C, turning a solid product into an oil.

- Purification: If the MP is depressed, recrystallization from hexanes/ethyl acetate is preferred over distillation, as the boiling points of the regioisomers are nearly identical ( ).



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Caption: Bromination pathway showing the origin of isomeric impurities that affect thermal properties.

## Handling & Storage

Given the low melting point and potential for hydrolysis:

- Storage: Store at 2–8 °C (Refrigerated).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent moisture absorption, which can lower the MP and catalyze debromination.
- Safety: Standard PPE for halogenated pyridines (Gloves, Goggles, Fume Hood).

## References

- Sigma-Aldrich. (2023). Product Specification: **2-Bromo-4-fluoro-3-methylpyridine** (CAS 1227599-65-6).[1][2] Retrieved from
- ChemicalBook. (2023). **2-Bromo-4-fluoro-3-methylpyridine** Properties and Suppliers.[2][3] Retrieved from
- BenchChem. (2023). Synthesis of Halogenated Methylpyridines: Technical Support Guide. Retrieved from

- PubChem. (2023). Compound Summary: Halogenated Pyridines. Retrieved from

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## Sources

- [1. 2-Bromo-4-fluoro-3-methylpyridine | 1227599-65-6 \[sigmaaldrich.com\]](#)
- [2. 2-bromo-4-fluoro-3-methylpyridine | CAS#:1227599-65-6 | Chemsrce \[chemsrc.com\]](#)
- [3. 41538-78-7 2,5-DICHLORO ANILINE-4-SULFON TAURIDE \[casget.com\]](#)
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